

Application Notes and Protocols for HKI12134085 Stock Solution Preparation

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Compound of Interest

Compound Name: HKI12134085

Cat. No.: B15565776

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Introduction

HKI12134085 is an orally available antibacterial agent belonging to the nitrobenzothiazinone (BTZ) class of compounds. It has demonstrated inhibitory activity against Mycobacterium tuberculosis and is a compound of interest in tuberculosis drug development research.[1] Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible results in downstream in vitro and in vivo experiments. This document provides a detailed protocol for the preparation of a stock solution of **HKI12134085**, along with important safety and handling information.

Materials and Reagents

Compound Information

Parameter	Value
Compound Name	HKI12134085
CAS Number	2102393-11-1
Molecular Weight	445.41 g/mol
Appearance	Refer to Certificate of Analysis

Required Materials

- **HKI12134085** powder
- Dimethyl sulfoxide (DMSO), anhydrous, cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

Safety Precautions

- Handle **HKI12134085** in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate PPE, including safety goggles, gloves, and a lab coat, to avoid skin and eye contact.
- Refer to the Material Safety Data Sheet (MSDS) for comprehensive safety information before handling the compound.
- DMSO is a powerful solvent and can facilitate the absorption of other chemicals through the skin. Handle with care.

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **HKI12134085** in DMSO. It is recommended to first perform a small-scale solubility test to confirm the compound's solubility in DMSO at the desired concentration.

Calculation

To prepare a 10 mM stock solution, the required mass of **HKI12134085** is calculated using the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

For example, to prepare 1 mL of a 10 mM stock solution:

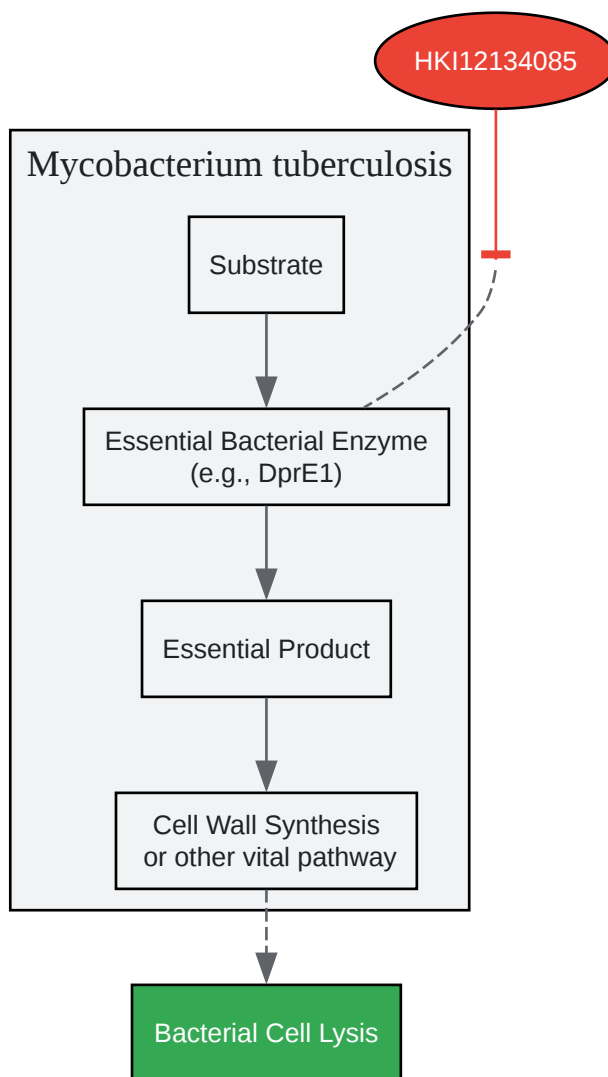
$$\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 445.41 \text{ g/mol} = 4.4541 \text{ mg}$$

Procedure

- **Weighing:** Carefully weigh out the calculated amount of **HKI12134085** powder using a calibrated analytical balance.
- **Dissolution:** Transfer the weighed powder to a sterile microcentrifuge tube or vial. Add the appropriate volume of anhydrous DMSO to achieve a final concentration of 10 mM.
- **Solubilization:** Close the tube/vial securely and vortex thoroughly until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be applied to aid dissolution, but avoid excessive heat. Visually inspect the solution to ensure there are no undissolved particles.
- **Sterilization (Optional):** If required for sterile cell culture applications, the stock solution can be sterilized by filtering through a 0.22 µm syringe filter compatible with DMSO.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -20°C or -80°C

for long-term storage. Refer to the Certificate of Analysis for specific storage recommendations.[1]

Visualization of the Protocol Workflow



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References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
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